

# Safe Disposal of 2-Nitrophenethyl Alcohol: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Nitrophenethyl alcohol

Cat. No.: B086422

[Get Quote](#)

For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **2-Nitrophenethyl alcohol**, a compound requiring careful handling due to its potential hazards. Adherence to these protocols is critical for personnel safety and environmental protection.

## Hazard Profile and Safety Summary

**2-Nitrophenethyl alcohol** (CAS No: 15121-84-3) is a hazardous substance that is harmful if swallowed and causes skin and serious eye irritation.<sup>[1]</sup> As with many aromatic nitro compounds, there is a potential for systemic effects, and it is combustible.<sup>[1][2][3]</sup> Therefore, treating this compound and any contaminated materials as hazardous waste is mandatory.<sup>[2]</sup> When heated to decomposition, it emits toxic vapors of NO<sub>x</sub>.<sup>[3]</sup>

## Quantitative Data Summary

While specific disposal concentration limits for **2-Nitrophenethyl alcohol** are not universally defined and depend on local, state, and federal regulations, the following table summarizes key physical and safety data for the compound. Researchers must consult their institution's Environmental Health and Safety (EHS) department for specific guidance on quantity limits for waste accumulation.

Property	Value	Source
Molecular Formula	C8H9NO3	[4]
Molecular Weight	167.16 g/mol	[4]
Melting Point	2 °C (lit.)	
Boiling Point	267 °C (lit.)	
Density	1.19 g/mL at 25 °C (lit.)	
Flash Point	113 °C (235.4 °F) - closed cup	
GHS Hazard Statements	H302, H315, H319	[1]

## Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **2-Nitrophenethyl alcohol** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[2]

### 1. Personal Protective Equipment (PPE):

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Nitrile or other chemical-resistant gloves.[2]
- Eye Protection: Chemical safety goggles or a face shield.[2]
- Body Protection: A laboratory coat.[2]
- Respiratory Protection: If there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[1]

### 2. Waste Collection:

- Solid Waste: Collect any surplus or expired **2-Nitrophenethyl alcohol** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically

resistant, and have a secure lid.[2]

- Liquid Waste (Solutions): If the compound is in a solvent, it should be collected in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container.[2] Do not mix incompatible waste streams.[5]
- Contaminated Materials: Any materials, such as pipette tips, absorbent paper, or gloves, that are contaminated with **2-Nitrophenethyl alcohol** must also be disposed of as hazardous waste in the solid waste container.
- Empty Containers: Empty containers of **2-Nitrophenethyl alcohol** must be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate from the cleaning process must be collected and disposed of as hazardous liquid waste.[2]

### 3. Labeling:

Properly label the hazardous waste container with the following information:

- The words "Hazardous Waste".[2][5]
- The full chemical name: "**2-Nitrophenethyl alcohol**".[2]
- The associated hazards (e.g., "Harmful," "Irritant").[1]
- The date of accumulation.[2]
- The percent composition of each constituent in the waste.[5]

### 4. Storage:

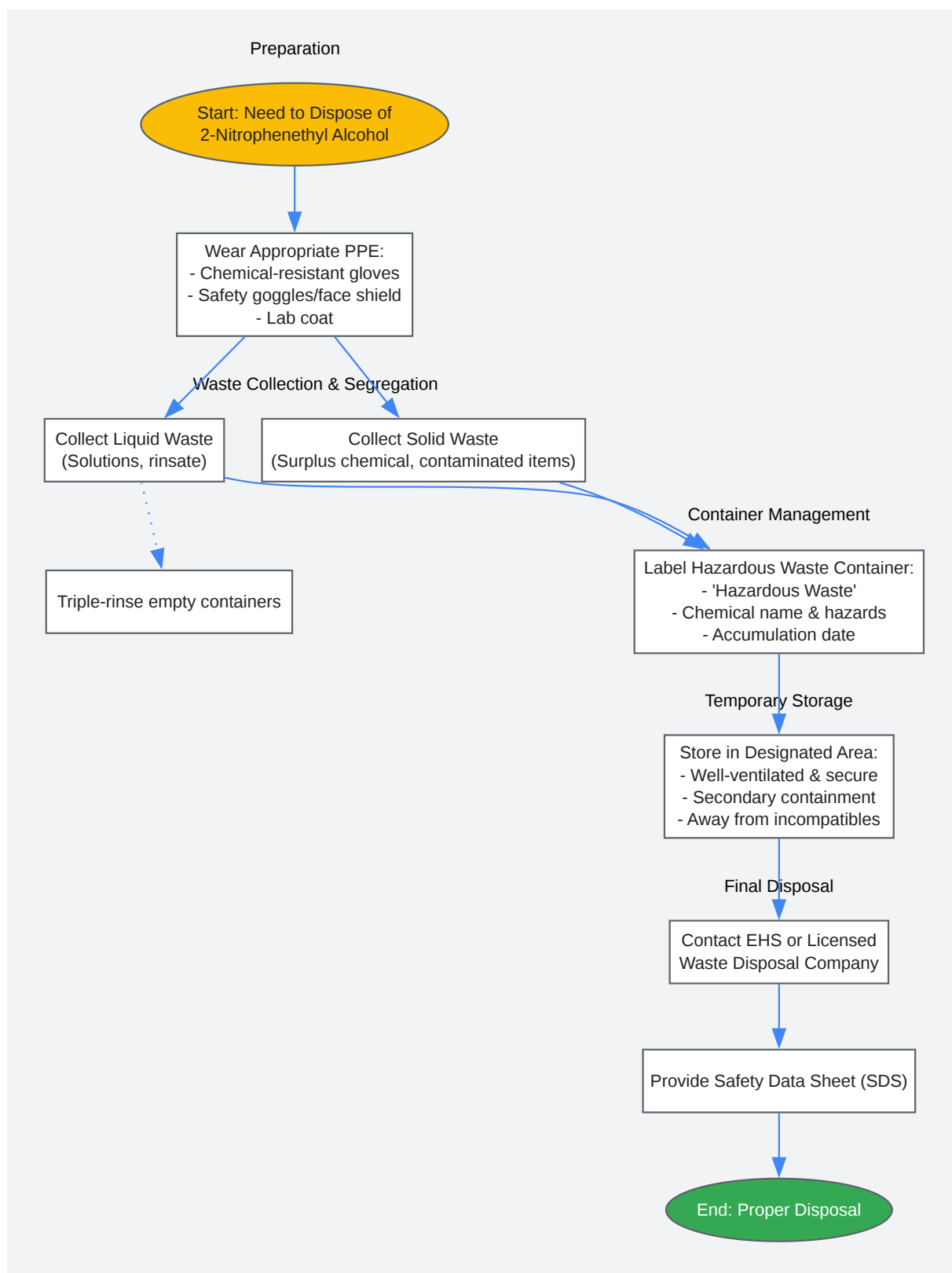
- Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases. [2][4]
- The storage area should have secondary containment to prevent the spread of material in case of a leak.[2]
- Keep the container tightly capped at all times, except when adding waste.[5]

## 5. Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste.[\[2\]](#)
- Provide the disposal company with the Safety Data Sheet (SDS) for the compound.[\[2\]](#)
- Never dispose of **2-Nitrophenethyl alcohol** down the sink or in the regular trash.[\[6\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **2-Nitrophenethyl alcohol**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe disposal of **2-Nitrophenethyl alcohol**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 2-Nitrophenethyl alcohol | C<sub>8</sub>H<sub>9</sub>NO<sub>3</sub> | CID 27054 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. benchchem.com [benchchem.com]
- 3. Page loading... [guidechem.com]
- 4. fishersci.com [fishersci.com]
- 5. engineering.purdue.edu [engineering.purdue.edu]
- 6. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- To cite this document: BenchChem. [Safe Disposal of 2-Nitrophenethyl Alcohol: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086422#2-nitrophenethyl-alcohol-proper-disposal-procedures]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)